

comparative analysis triterpene glycosides

Calendula officinalis

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Calendulaglycoside B

CAS No.: 126577-19-3

Cat. No.: S2690641

[Get Quote](#)

Chemical Profile of Triterpene Glycosides

Calendula officinalis contains a diverse array of triterpene glycosides. The following table summarizes the key compounds and their structural characteristics based on research findings [1] [2]:

Compound Name/Source	Chemical Class	Key Structural Features	Reported Natural Source in Plant
Calendulaglycoside A & B [1] [2]	Oleanane-type triterpene glycoside	Oleanolic acid-derived aglycone with sugar chain	Flowers
Faradiol esters [2]	Triterpene alcohol ester	Triterpene alcohol (e.g., Faradiol) esterified with fatty acids	Flowers
Calenduloside (e.g., Calenduloside E) [2]	Triterpene glycoside	Varied aglycone structures (e.g., oleanane or other types) with glycosylation	Flowers, Roots

Compound Name/Source	Chemical Class	Key Structural Features	Reported Natural Source in Plant
Various other oleanane-type glycosides (1-10) [1]	Oleanane-type triterpene glycoside	Oleanolic acid backbone with different glycosylation patterns and ester modifications (e.g., methyl, n-butyl esters)	Flowers

Biological Activities and Experimental Data

Triterpene glycosides from *Calendula officinalis* demonstrate multiple pharmacological activities. The table below compares their efficacy based on experimental models [1] [3] [2]:

Biological Activity	Experimental Model	Key Findings/Mechanism	Potency (Quantitative Data)
Anti-inflammatory	<i>In vivo</i> (TPA-induced ear inflammation in mice)	Inhibition of inflammation [1]	ID ₅₀ values: 0.05 - 0.20 mg/ear for most tested glycosides [1]
Cytotoxic / Anti-tumor	<i>In vitro</i> (NCI Developmental Therapeutics Program on human cancer cell lines)	Selective cytotoxicity [1]	Most potent compounds (9 & 10) active against colon cancer, leukemia, and melanoma cells [1]
	<i>In vitro</i> (Various human tumor cell lines, e.g., melanoma, breast, prostate cancer)	Induction of apoptosis and cell cycle arrest (G0/G1 phase) [3]	A specific aqueous extract (LACE) showed 70-100% inhibition of tumor cell proliferation [3]
Immunomodulatory	<i>In vitro</i> (Human peripheral blood lymphocytes)	Lymphocyte activation and proliferation [3]	Opposite effect to tumor cells: Induced

Biological Activity	Experimental Model	Key Findings/Mechanism	Potency (Quantitative Data)
			proliferation of immune cells [3]

Key Experimental Protocols

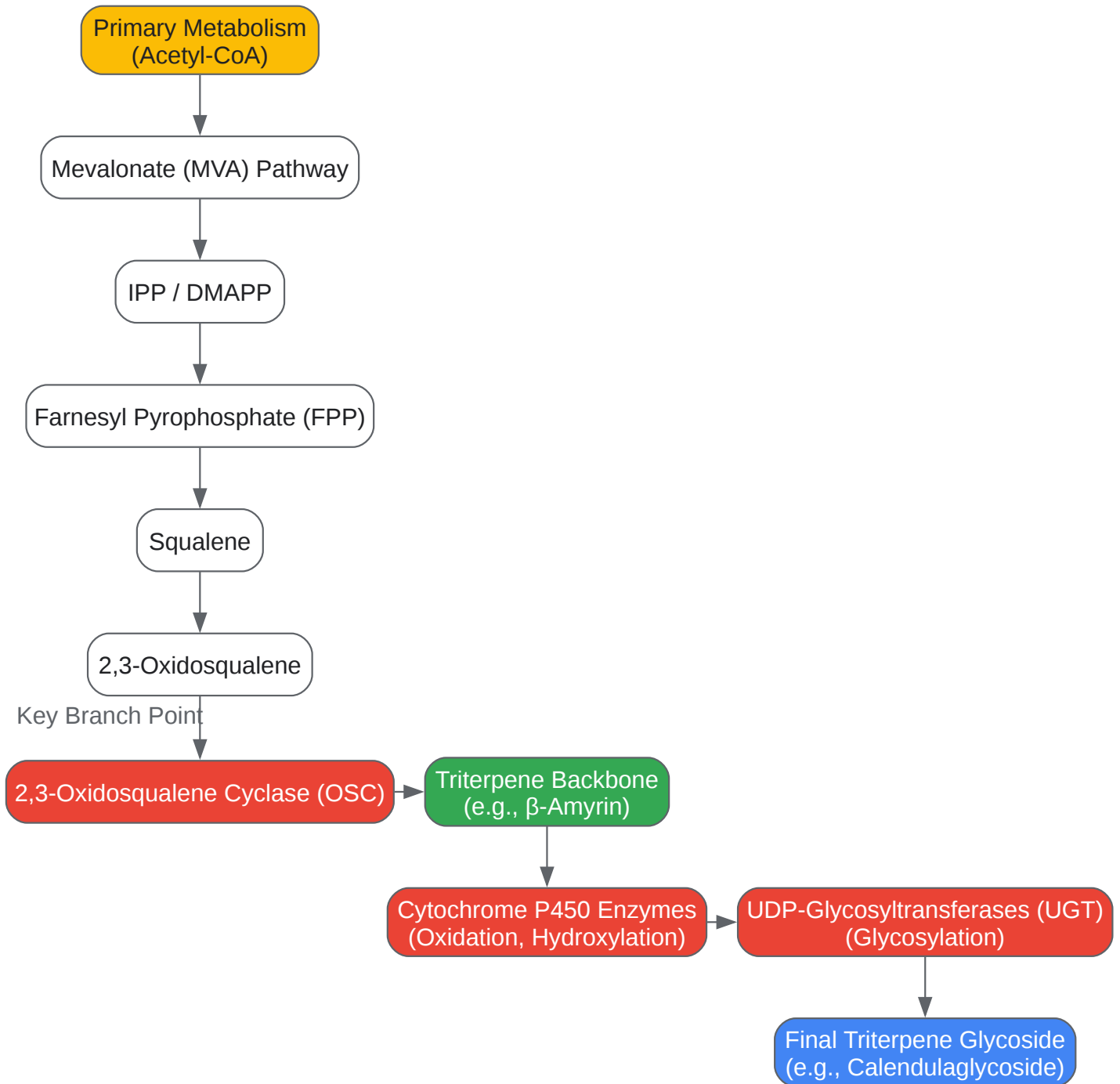
To help you evaluate and potentially replicate these findings, here are the core methodologies from the key studies cited:

- **Anti-inflammatory Assay (TPA-induced inflammation) [1]:**
 - **Induction:** Inflammation is induced in mouse ears by topical application of TPA (12-O-tetradecanoylphorbol-13-acetate) at a dose of 1 µg/ear.
 - **Treatment:** Test compounds (triterpene glycosides) are applied topically to the ear.
 - **Measurement:** After a set period, ear inflammation is quantified, often by measuring ear thickness or weight of a tissue plug. The ID₅₀ (dose causing 50% inhibition of inflammation) is calculated.
- **In Vitro Cytotoxicity and Anti-tumor Activity Assay [3]:**
 - **Cell Culture:** A wide variety of human and murine tumor cell lines are cultured.
 - **Treatment:** Cells are exposed to the calendula extract (e.g., LACE) or isolated compounds. The studies cited used concentrations ranging from 15 µg/mL to 250 µg/mL, with medium replenished every 48 hours.
 - **Proliferation Measurement:** Cell proliferation is measured via BrdU (5-bromo-2'-deoxyuridine) incorporation ELISA, which tracks DNA synthesis.
 - **Viability Measurement:** Viable cell count is determined using Trypan Blue exclusion dye.
 - **Mechanism Investigation:**
 - **Cell Cycle Analysis:** Treated cells are stained with a DNA dye (e.g., 7-AAD) and analyzed by flow cytometry to determine the percentage of cells in each phase (G0/G1, S, G2/M).
 - **Apoptosis Assay:** Apoptosis is detected by measuring the activation of Caspase-3 using a commercial flow cytometry kit.
- **Immunomodulatory Proliferation Assay [3]:**

- **Lymphocyte Isolation:** Human peripheral blood lymphocytes (PBLs) are isolated from venous blood using a Ficoll-Hystopaque density gradient centrifugation method.
- **Culture & Stimulation:** PBLs are seeded in microplates and cultured with different concentrations of the calendula extract.
- **Proliferation Measurement:** After 48 hours, proliferation is measured by adding BrdU and using a colorimetric ELISA kit to detect its incorporation into DNA.

Biosynthesis Pathway of Triterpene Glycosides

The biosynthesis of triterpene glycosides in plants follows a conserved pathway. The diagram below outlines the key steps from primary metabolism to the diverse final products [4] [5] [6].



[Click to download full resolution via product page](#)

This diagram illustrates the critical branching point at **2,3-oxidosqualene**, where different OSCs determine the type of triterpene skeleton produced, leading to structural diversity [4].

Conclusion and Research Implications

In summary, the comparative analysis underscores that triterpene glycosides are fundamental to the reported anti-inflammatory and anti-tumor properties of *Calendula officinalis*.

- **Mechanistic Insight:** The bioactivity stems from specific anti-inflammatory effects and the ability to selectively induce cell cycle arrest and apoptosis in tumor cells while potentially stimulating immune responses [1] [3].
- **Research Applications:** This evidence supports further investigation of *Calendula officinalis* triterpene glycosides for developing new anti-inflammatory or adjunctive anticancer agents.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. - Anti , anti-tumor-promoting, and cytotoxic activities of... inflammatory [pubmed.ncbi.nlm.nih.gov]
2. An Updated Review on the Multifaceted Therapeutic Potential of... [pmc.ncbi.nlm.nih.gov]
3. A new extract of the plant calendula officinalis produces a dual in... [bmccancer.biomedcentral.com]
4. 的合成生三学萜进展皂苷物研究 [tiprpress.com]
5. 来植药用天然产物的合成生源学物进展物研究 [cjb.ijournals.cn]
6. 类化合物萜的合成生物学物进展研究 [html.rhhz.net]

To cite this document: Smolecule. [comparative analysis triterpene glycosides Calendula officinalis].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b2690641#comparative-analysis-triterpene-glycosides-calendula-officinalis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com